

safety and handling precautions for 4-(Chloromethyl)benzophenone

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Compound of Interest

Compound Name: 4-(Chloromethyl)benzophenone

Cat. No.: B015526

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An In-Depth Technical Guide to the Safe Handling and Storage of 4-(Chloromethyl)benzophenone

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **4-(Chloromethyl)benzophenone** (CAS No. 42728-62-1). As a bifunctional molecule incorporating a benzophenone core and a reactive benzylic chloride, this compound is a valuable intermediate in organic synthesis.^{[1][2][3]} However, its reactivity necessitates stringent safety protocols to mitigate risks to personnel and ensure experimental integrity. This guide is structured to provide not just procedural steps, but the scientific rationale underpinning them, fostering a culture of safety through understanding.

Compound Profile and Physicochemical Properties

4-(Chloromethyl)benzophenone, with the IUPAC name methanone, is an aromatic ketone.^[4] Its structure features two key reactive sites: the carbonyl group of the benzophenone and the highly reactive benzylic chloride (-CH₂Cl) group.^[1] This benzylic chloride is particularly susceptible to nucleophilic substitution reactions, making the compound a versatile building block.^[1] Understanding its physical properties is the first step in safe handling.

Table 1: Physicochemical Properties of **4-(Chloromethyl)benzophenone**

Property	Value/Description	Source(s)
Molecular Formula	C ₁₄ H ₁₁ ClO	[1][4][6]
Molecular Weight	230.69 g/mol	[1][4][6]
CAS Number	42728-62-1	[1][4][6]
Appearance	Crystalline solid	[1]
Solubility	Insoluble in water; Soluble in dichloromethane (DCM), chloroform, DMF, and DMSO.	[1]

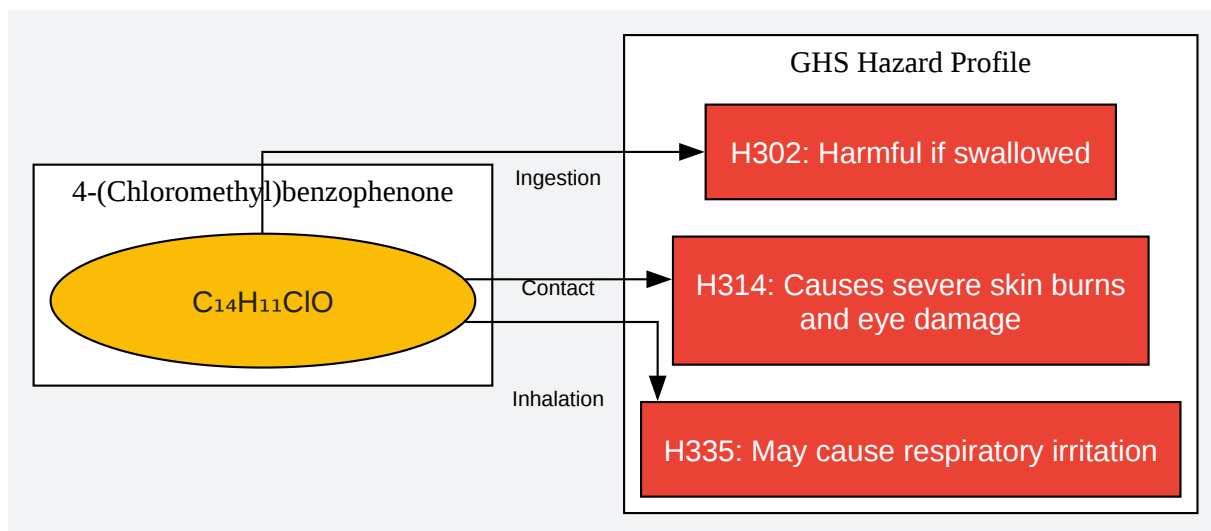
Hazard Identification and Comprehensive Risk Assessment

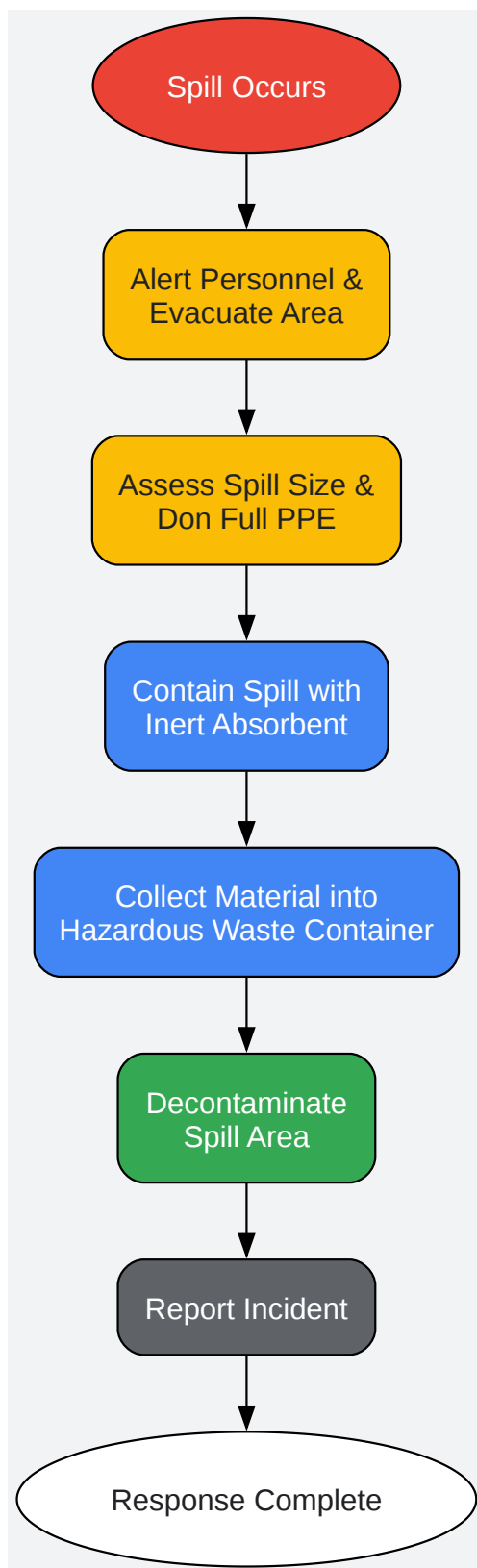
There is some discrepancy in the classification of **4-(Chloromethyl)benzophenone** across suppliers. Some sources classify it as non-hazardous under Regulation (EC) No. 1272/2008[2], while others assign specific and severe hazard statements.[5] From a risk management perspective, it is imperative to adopt the most stringent classification to ensure the highest level of safety. The reactivity of the benzylic chloride group suggests a potential for irritation and burns. Therefore, this guide is based on the more cautious hazard profile. The related compounds, 4-chlorobenzophenone and 4-(bromomethyl)benzophenone, are known to cause skin and eye irritation.[7][8][9][10]

Table 2: GHS Hazard Classification (Recommended Precautionary Basis)

Hazard Class	Hazard Statement	GHS Code	Source
Acute Toxicity, Oral	Harmful if swallowed	H302	[5]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage	H314	[5]
Serious Eye Damage/Irritation	Causes serious eye irritation	H319	[8] [10]
Respiratory Irritation	May cause respiratory irritation	H335	[10] [11]

The causality behind these hazards stems from the compound's chemical reactivity. The benzylic chloride can alkylate biological nucleophiles, such as amines and thiols found in proteins and DNA, potentially leading to cellular damage. Upon contact with moisture, it can hydrolyze to form hydrochloric acid, contributing to its corrosive effects on skin, eyes, and the respiratory tract.





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Caption: Workflow for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [6][12] Do not use a direct stream of water, as it may react with the compound.
- Specific Hazards: Combustion may produce toxic and corrosive gases, including carbon monoxide, carbon dioxide, and hydrogen chloride gas. [7][9]* Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [6][7][13]

First Aid Protocol

Immediate medical attention is crucial following any exposure. [14]

- Inhalation: Move the person to fresh air at once. [6][10] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. [14] Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with large amounts of water for at least 15-20 minutes. [15] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [10][14] Remove contact lenses if present and easy to do. Seek immediate medical attention. [16]* Ingestion: Do NOT induce vomiting. [6] Rinse the mouth with water. Never give anything by mouth to an unconscious person. [6] Call a poison control center or doctor immediately. [15]

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